

Personal protective equipment for handling 4-Amino-2,5-dimethoxy-N-phenylbenzenesulfonamide

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Compound of Interest

Compound Name: 4-Amino-2,5-dimethoxy-N-phenylbenzenesulfonamide

Cat. No.: B160229

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Essential Safety and Handling Guide for 4-Amino-2,5-dimethoxy-N-phenylbenzenesulfonamide

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **4-Amino-2,5-dimethoxy-N-phenylbenzenesulfonamide** (CAS No. 52298-44-9).

Adherence to these guidelines is critical for ensuring personnel safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

4-Amino-2,5-dimethoxy-N-phenylbenzenesulfonamide is classified as harmful if swallowed.

[1][2] It is a solid substance with a melting point of 184 - 188 °C.[1] As with other sulfonamide compounds, there is a potential for hypersensitivity reactions, and care should be taken to avoid exposure.[3][4][5]

Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is mandatory to minimize exposure and ensure a safe laboratory environment.

PPE Category	Item	Specifications and Recommendations
Eye and Face Protection	Safety Glasses with Side Shields	Must conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Face Shield	Recommended when there is a significant risk of splashing or dust generation.	
Hand Protection	Chemical-Resistant Gloves	Wear appropriate protective gloves.[1] Due to a lack of specific testing data, it is recommended to use nitrile or neoprene gloves and consult the glove manufacturer's chemical resistance data for extended contact. Double gloving is advised.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn and fully buttoned.
Chemical Apron	A splash-resistant chemical apron is recommended for procedures with a higher risk of splashes.	
Respiratory Protection	Dust Mask/Respirator	If handling procedures may generate dust, a NIOSH-approved respirator should be used. Work in a well-ventilated area or a chemical fume hood.

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational workflow is critical for minimizing risk.

1. Pre-Handling Preparations:

- Assemble all necessary equipment, such as spatulas, weighing paper, glassware, and solvents.
- Verify that an eyewash station and safety shower are readily accessible.
- Don all required personal protective equipment as detailed in the table above.

2. Handling the Solid Compound:

- All manipulations of solid **4-Amino-2,5-dimethoxy-N-phenylbenzenesulfonamide** should be performed in a chemical fume hood to prevent inhalation of any airborne particles.
- When weighing, use a tared, sealed container to minimize dust generation.
- Avoid ingestion and inhalation. Do not get in eyes, on skin, or on clothing.[\[1\]](#)

3. Solution Preparation:

- When dissolving the solid, add the solid to the solvent slowly to avoid splashing.
- If the dissolution process is exothermic, use an ice bath to control the temperature.
- Ensure the container is appropriately labeled with the compound name, concentration, solvent, and date.

4. Post-Handling Procedures:

- Decontaminate all surfaces and equipment that may have come into contact with the chemical.
- Carefully remove and dispose of gloves and any other contaminated disposable PPE.
- Wash hands thoroughly with soap and water after handling is complete.[\[1\]](#)[\[2\]](#)

Emergency First-Aid Measures

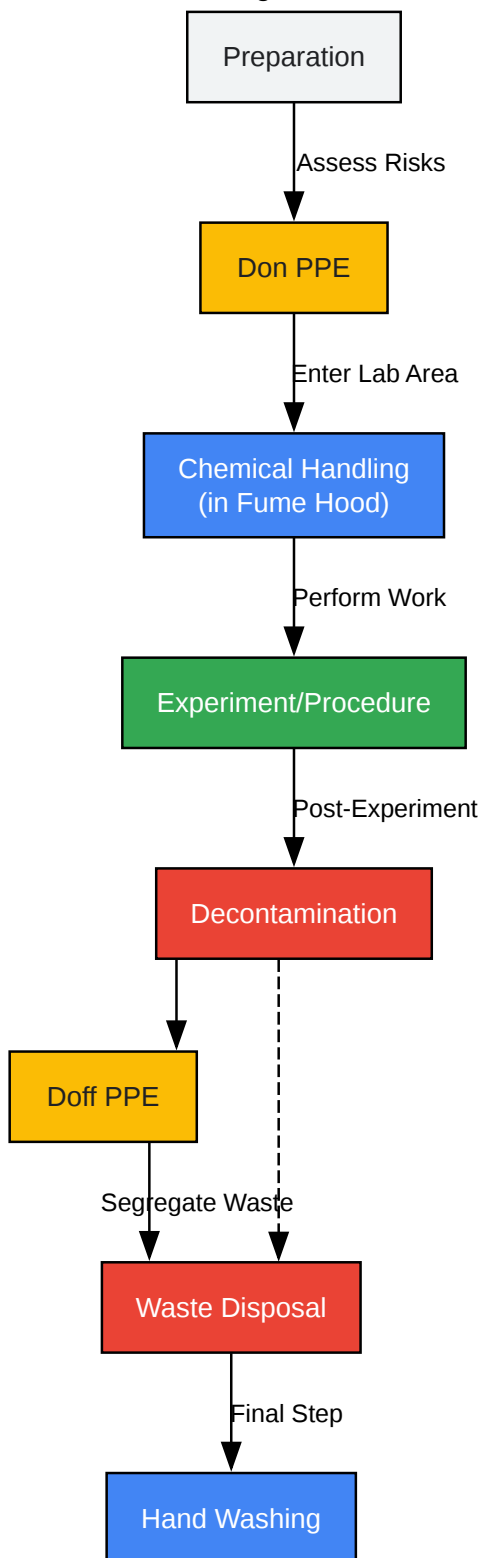
- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
[\[1\]](#)[\[2\]](#)
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[1\]](#)
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[\[1\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[\[1\]](#)

Storage and Disposal

- Storage: Store in a freezer in a tightly sealed container.[\[1\]](#) Incompatible with oxidizing agents.[\[1\]](#)
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#)[\[2\]](#) Do not allow the product to reach the sewage system.[\[2\]](#)

Workflow for Safe Handling of 4-Amino-2,5-dimethoxy-N-phenylbenzenesulfonamide

Safe Handling Workflow

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Caption: Logical workflow for the safe handling of **4-Amino-2,5-dimethoxy-N-phenylbenzenesulfonamide**.

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